

(R)-(-)-Phenylsuccinic Acid: A Versatile Chiral Building Block in Modern Synthesis

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Compound of Interest

Compound Name: (R)-(-)-Phenylsuccinic acid

Cat. No.: B1220706

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(R)-(-)-Phenylsuccinic acid, a readily available and optically pure dicarboxylic acid, has emerged as a valuable chiral building block in asymmetric synthesis. Its rigid structure and bifunctional nature allow for its incorporation into a variety of chiral molecules, including pharmaceutical intermediates, chiral ligands for asymmetric catalysis, and chiral auxiliaries. This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals, highlighting its utility in the synthesis of high-value chiral compounds.

Physicochemical Properties

Property	Value	Reference
CAS Number	46292-93-7	
Molecular Formula	C ₁₀ H ₁₀ O ₄	
Molecular Weight	194.18 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	173-176 °C	
Optical Rotation	[α] _D ²⁰ -175±4°, c = 1% in acetone	

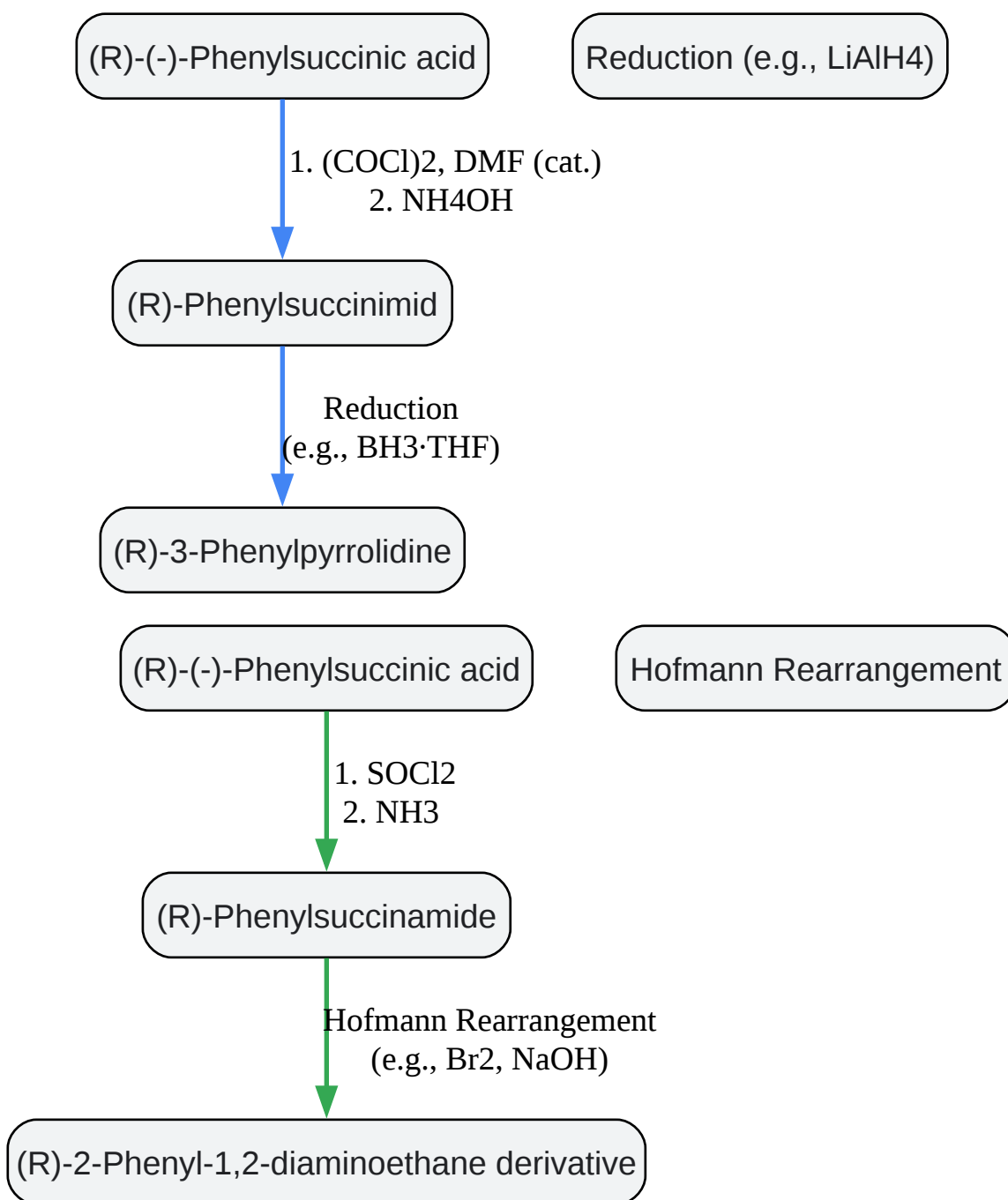
Applications in the Synthesis of Pharmaceutical Intermediates

(R)-(-)-Phenylsuccinic acid serves as a crucial starting material for the enantioselective synthesis of various pharmacologically active molecules and their key intermediates. Its C2 symmetry and defined stereochemistry are instrumental in controlling the stereochemical outcome of synthetic routes.

Synthesis of (R)-3-Phenylpyrrolidine

(R)-3-Phenylpyrrolidine is a key structural motif found in a number of biologically active compounds. A straightforward synthetic route from **(R)-(-)-phenylsuccinic acid** allows for the preparation of this valuable intermediate in high enantiomeric purity.

Experimental Workflow:



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